

Application Notes and Protocols for N-methylcyclopentanamine in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-methylcyclopentanamine*

Cat. No.: B1588395

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-methylcyclopentanamine is a secondary amine that serves as a versatile building block in organic synthesis. Its unique structural motif, combining a cyclopentyl ring with an N-methyl group, imparts specific steric and electronic properties that are leveraged in the construction of complex molecules, particularly in the fields of medicinal chemistry and materials science. This document provides detailed application notes and experimental protocols for the use of **N-methylcyclopentanamine** as a reagent in key organic transformations.

Physicochemical Properties

N-methylcyclopentanamine is a colorless liquid at room temperature. Its hydrochloride salt is a solid, which offers improved stability and ease of handling.^[1]

Property	Value	Reference
Molecular Formula	C ₆ H ₁₃ N	[2]
Molecular Weight	99.17 g/mol	[2]
Boiling Point	120-122 °C	[3]
CAS Number	2439-56-7	[2]

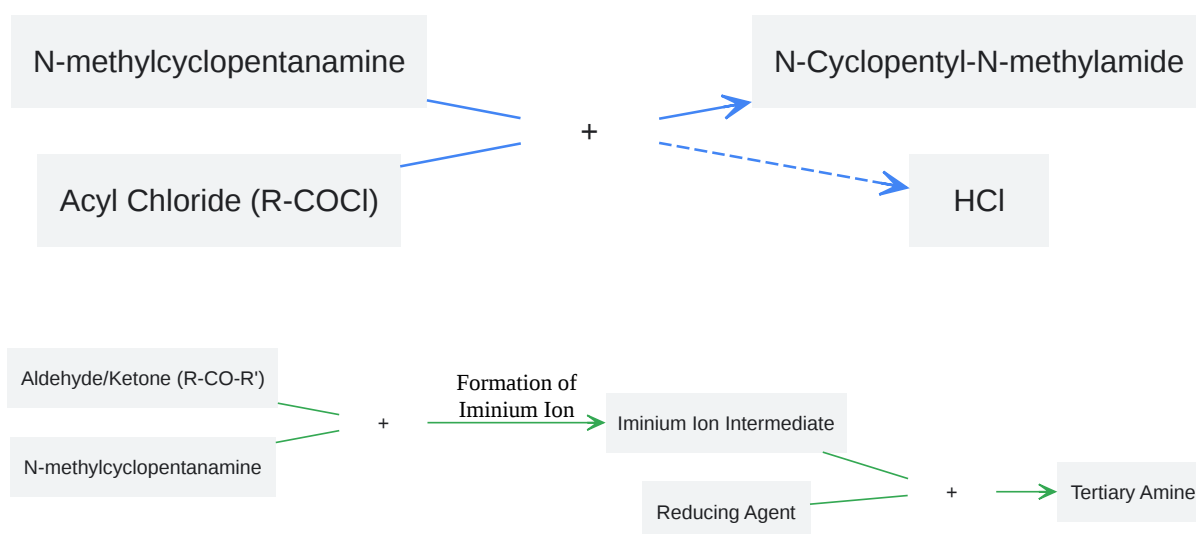
Applications in Organic Synthesis

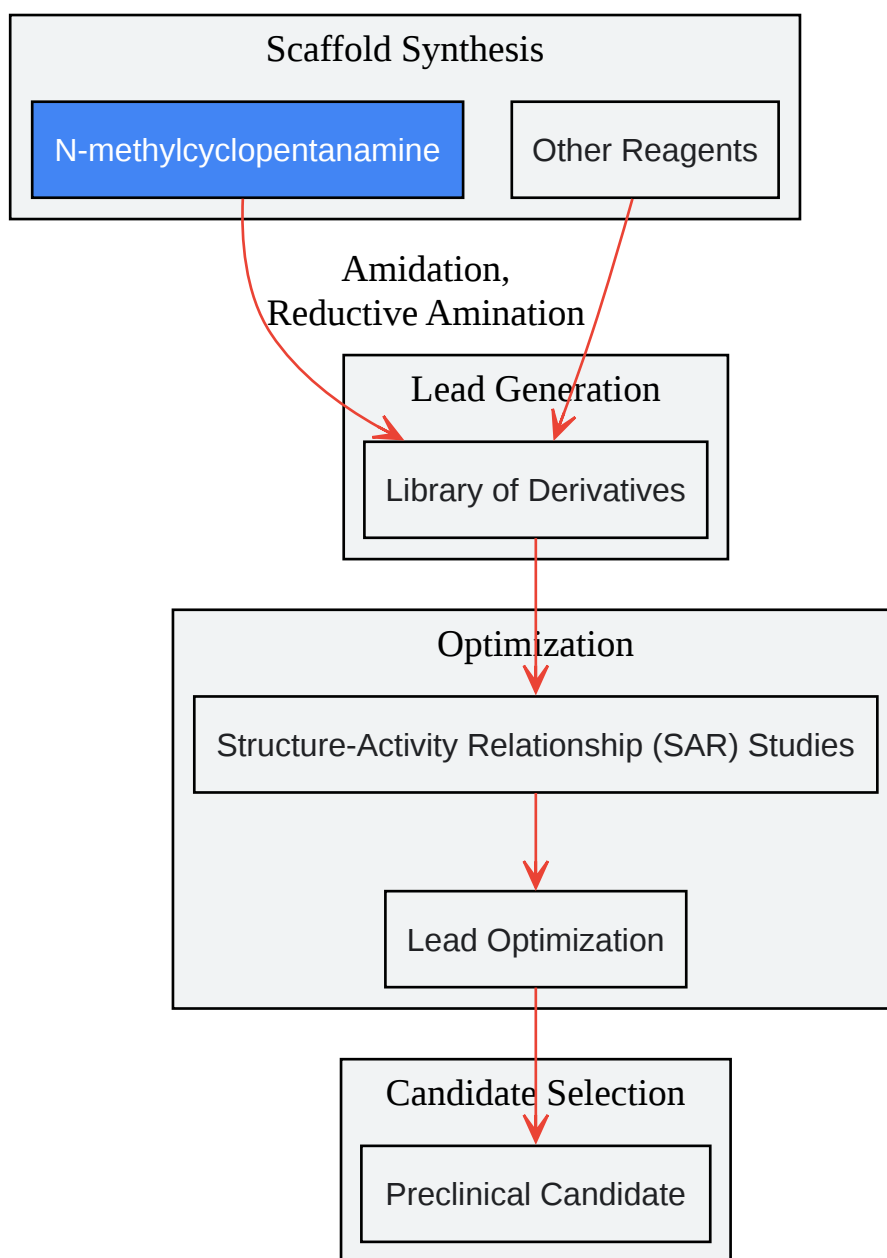
N-methylcyclopentanamine is primarily utilized as a nucleophile in a variety of bond-forming reactions. Its applications include the synthesis of substituted amides, tertiary amines, and heterocyclic compounds, which are often key intermediates in the development of pharmaceuticals and agrochemicals.^{[1][4][5]}

Synthesis of N-Cyclopentyl-N-methylamides

The reaction of **N-methylcyclopentanamine** with acyl chlorides or other activated carboxylic acid derivatives provides a straightforward route to N-cyclopentyl-N-methylamides. These amides are prevalent in various biologically active molecules.

General Reaction Scheme:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Design, Synthesis, and Antimicrobial Activity of Amide Derivatives Containing Cyclopropane - PMC [pmc.ncbi.nlm.nih.gov]
- 2. N-methylcyclopentanamine | C₆H₁₃N | CID 7020624 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemsynthesis.com [chemsynthesis.com]
- 4. US20050043182A1 - Agrochemical compositions - Google Patents [patents.google.com]
- 5. US20130130912A1 - Agrochemical formulation composition - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Application Notes and Protocols for N-methylcyclopentanamine in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588395#using-n-methylcyclopentanamine-as-a-reagent-in-organic-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com